

Application Notes and Protocols for 2-Hydroxy-3-methoxybenzoyl Chloride Solutions

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Compound of Interest

Compound Name: 2-Hydroxy-3-methoxybenzoyl chloride

CAS No.: 82944-14-7

Cat. No.: B1462263

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, preparation, and use of **2-Hydroxy-3-methoxybenzoyl chloride** solutions in a laboratory setting. Adherence to these protocols is crucial to ensure user safety and experimental integrity.

Compound Information

Property	Value
IUPAC Name	2-Hydroxy-3-methoxybenzoyl chloride
CAS Number	82944-14-7
Molecular Formula	C ₈ H ₇ ClO ₃
Molecular Weight	186.59 g/mol
Appearance	White solid

Safety Precautions and Personal Protective Equipment (PPE)

2-Hydroxy-3-methoxybenzoyl chloride is a reactive acyl chloride. It is corrosive and reacts violently with water and other nucleophiles.^[1] All handling must be performed in a certified chemical fume hood.

Required Personal Protective Equipment:

- Eye Protection: Tightly fitting safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A flame-resistant lab coat, full-length pants, and closed-toe shoes.

Emergency Procedures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Solution Preparation and Handling

Due to its high reactivity with moisture, **2-Hydroxy-3-methoxybenzoyl chloride** should be handled under anhydrous conditions. The use of an inert atmosphere (e.g., nitrogen or argon) is highly recommended.

Recommended Solvents:

Based on synthesis protocols for similar compounds, anhydrous aprotic solvents are recommended. While specific quantitative solubility data for **2-Hydroxy-3-methoxybenzoyl chloride** is not readily available, it is known to be soluble in the following solvents for in-situ generation and subsequent reactions:

Solvent	Suitability	Notes
Dichloromethane (DCM)	Highly Recommended	Anhydrous grade should be used.
Tetrahydrofuran (THF)	Recommended	Anhydrous grade should be used.
Acetonitrile (ACN)	Possible	Anhydrous grade should be used.

Protocol for In-Situ Preparation of a **2-Hydroxy-3-methoxybenzoyl Chloride** Solution:

This protocol is adapted from the synthesis of **2-Hydroxy-3-methoxybenzoyl chloride**.

Materials:

- 3-Methoxysalicylic acid
- Thionyl chloride (SOCl₂)
- Anhydrous Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF) (catalytic amount)
- Round-bottom flask with a reflux condenser and a gas inlet for inert gas
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- Set up the reaction apparatus in a chemical fume hood and ensure it is dry.

- Purge the apparatus with an inert gas (nitrogen or argon).
- To the round-bottom flask, add 3-methoxysalicylic acid.
- Under a continuous flow of inert gas, add anhydrous dichloromethane to suspend the acid.
- Add a catalytic amount of N,N-dimethylformamide (DMF).
- Slowly add thionyl chloride to the suspension.
- Heat the mixture to reflux and maintain for the required reaction time (monitor by TLC or other appropriate analytical method).
- After the reaction is complete, the resulting solution of **2-Hydroxy-3-methoxybenzoyl chloride** in dichloromethane can be used directly for subsequent reactions.

Experimental Protocols

General Acylation Reaction using a **2-Hydroxy-3-methoxybenzoyl Chloride** Solution:

This protocol outlines a general procedure for the acylation of a nucleophile (e.g., an amine or alcohol) using a freshly prepared solution of **2-Hydroxy-3-methoxybenzoyl chloride**.

Materials:

- Freshly prepared solution of **2-Hydroxy-3-methoxybenzoyl chloride** in anhydrous DCM.
- Nucleophile (e.g., primary or secondary amine, alcohol).
- Anhydrous aprotic solvent (e.g., DCM, THF).
- Tertiary amine base (e.g., triethylamine, pyridine) to act as an acid scavenger.
- Reaction flask with a magnetic stirrer and an inert gas inlet.
- Dropping funnel.

Procedure:

- In a dry reaction flask under an inert atmosphere, dissolve the nucleophile and the tertiary amine base in an anhydrous aprotic solvent.
- Cool the solution in an ice bath (0 °C).
- Transfer the freshly prepared **2-Hydroxy-3-methoxybenzoyl chloride** solution to a dropping funnel.
- Add the acyl chloride solution dropwise to the cooled solution of the nucleophile with vigorous stirring.
- After the addition is complete, allow the reaction to warm to room temperature and stir until the reaction is complete (monitor by TLC or other appropriate analytical method).
- Proceed with the appropriate work-up and purification steps for the desired product.

Quenching and Waste Disposal

Unreacted **2-Hydroxy-3-methoxybenzoyl chloride** must be safely quenched before disposal.

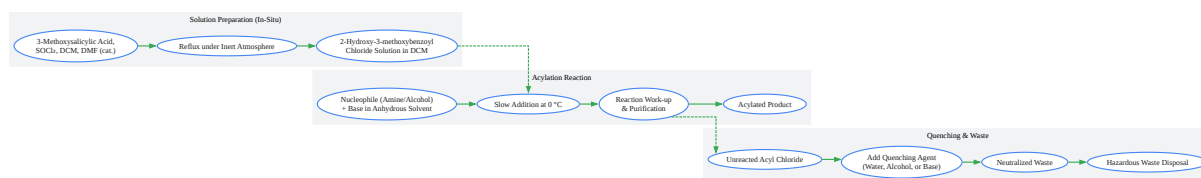
Quenching Protocol:

- Cool the reaction mixture in an ice bath.
- Slowly and carefully add a quenching agent. Suitable quenching agents include:
 - Water: Reacts to form the corresponding carboxylic acid and HCl. This reaction can be vigorous.
 - Alcohols (e.g., methanol, isopropanol): Reacts to form the corresponding ester. This is generally a less vigorous reaction than with water.
 - Aqueous base solution (e.g., sodium bicarbonate): Neutralizes the acyl chloride and the HCl byproduct. Add slowly to control gas evolution.
- Ensure the quenching is complete before proceeding with work-up or disposal.

Waste Disposal:

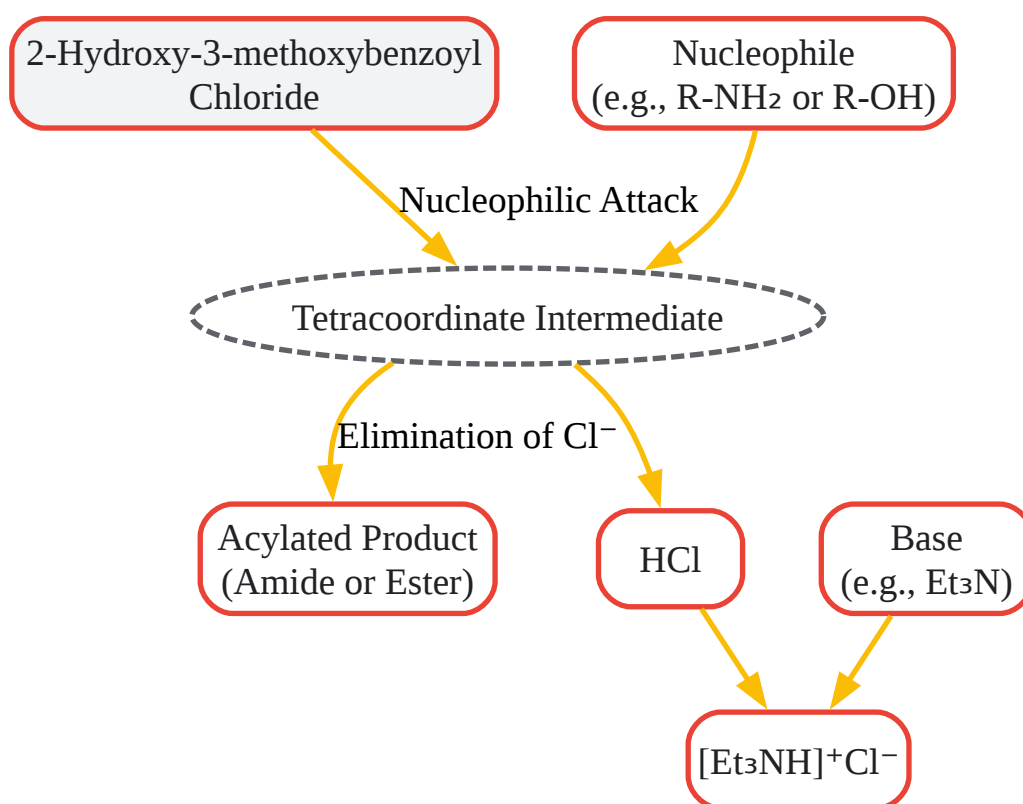
- All waste containing **2-Hydroxy-3-methoxybenzoyl chloride** or its byproducts should be collected in a designated hazardous waste container.
- Follow all local and institutional regulations for the disposal of chemical waste.

Diagrams



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Caption: Experimental Workflow for **2-Hydroxy-3-methoxybenzoyl Chloride**



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Caption: General Acylation Reaction Pathway

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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
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